

# hydrophilic-lipophilic balance (HLB) of POE (20) lanolin

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## Compound Focus: POE (20) lanolin

CAS No.: 61790-81-6

Cat. No.: S1817526

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## HLB Values of Lanolin and Related Substances

The table below summarizes the HLB values found for lanolin and a closely related compound, which can help estimate the value for **POE (20) lanolin**.

Substance	Required HLB for O/W Emulsion	Required HLB for W/O Emulsion	Source
Lanolin, Anhydrous	10 - 12 [1] [2]	8 [2]	
Polyoxyethylene Lanolin Derivatives (Example: Solulan 5, P.O.E.(5) Lanolin Alcohol)	8 [3]	Not specified	

The term "POE" stands for **Polyoxyethylene** [4]. Adding a POE chain (e.g., POE 20) to lanolin introduces a strong hydrophilic group, which would significantly increase the HLB value of the base lanolin.

## How to Determine the HLB Value

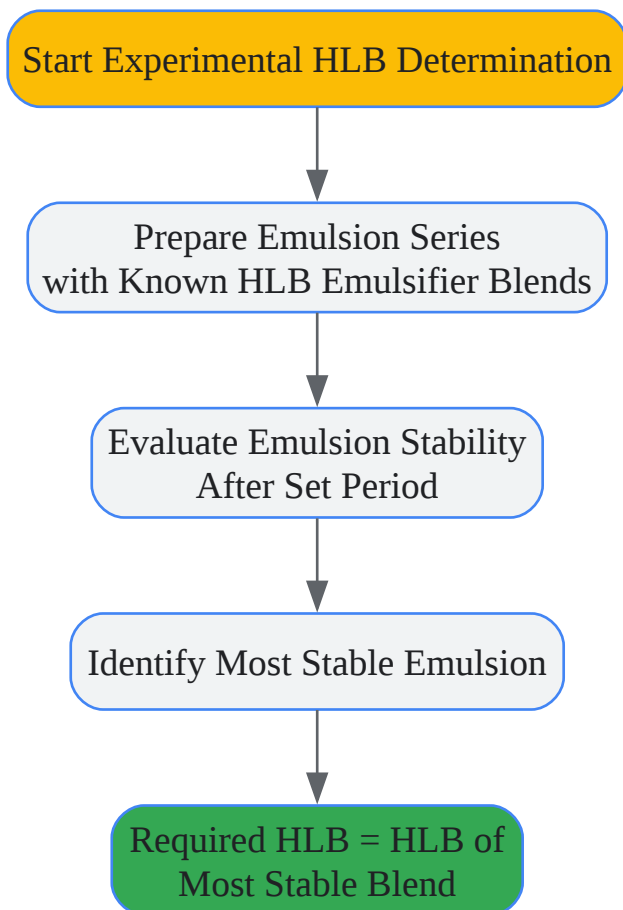
Since a direct value is not available, here are two established approaches you can use.

## Experimental Determination

The required HLB of an oil or wax is typically determined empirically. The standard method involves:

- **Preparation:** Creating a series of emulsions using the oil phase (in this case, **POE (20) lanolin**) with blends of emulsifiers that provide a full range of known HLB values (e.g., from 1 to 20) [2] [3].
- **Evaluation:** After a set period, the emulsions are inspected for stability. The emulsion that shows the least phase separation is identified.
- **Result:** The HLB value of the emulsifier blend that produced the most stable emulsion is considered the **required HLB** for that particular oil [3].

The workflow for this determination can be summarized as follows:



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## Calculation for Surfactant Blends

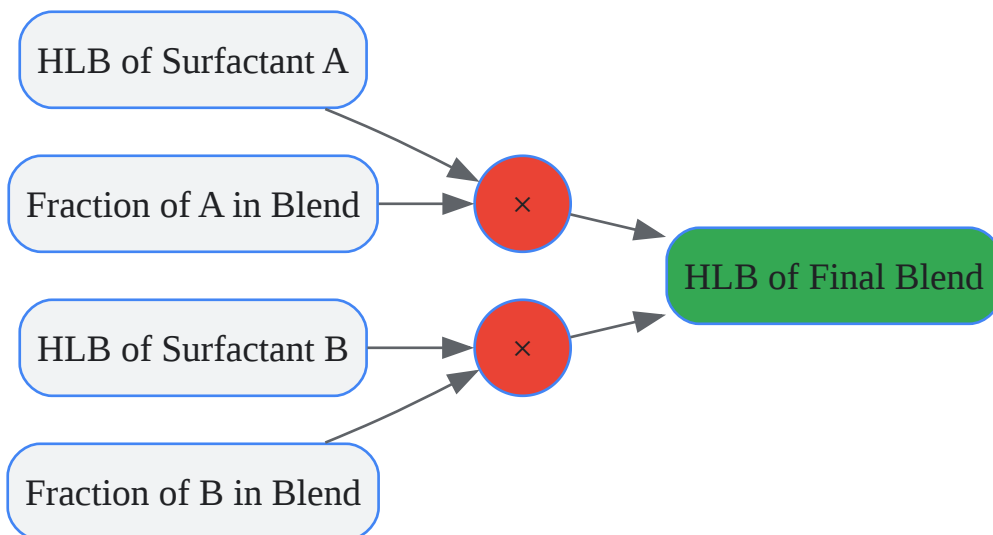
If **POE (20) lanolin** is used as part of an emulsifier system, the overall HLB of a blend can be calculated. This method is based on the additive property of HLB values.

The formula for a two-component blend is:  $HLB_{blend} = [\%A \times HLB_A] + [\%B \times HLB_B]$

- **%A** and **%B** are the weight fractions (as decimals) of each surfactant in the blend.
- **HLB<sub>A</sub>** and **HLB<sub>B</sub>** are the HLB values of the individual surfactants [2].

For a more complex mixture with multiple components, the formula expands:  $HLB_{mixture} = (Fraction_1 \times HLB_1) + (Fraction_2 \times HLB_2) + \dots + (Fraction_n \times HLB_n)$  [2]

The calculation relationship is visualized below:



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## Advice for Your Research

Based on the information gathered, here are the most practical steps you can take:

- **Consult Manufacturers:** The most reliable source for the HLB value of a specific material like **POE (20) lanolin** is the manufacturer's technical data sheet.
- **Use Estimation as a Guide:** You can infer that **POE (20) lanolin** is a highly hydrophilic surfactant. Its HLB value is likely significantly higher than the 10-12 of anhydrous lanolin, probably in the range of other oil-in-water emulsifiers (typically HLB 7-19) [3].

- **Perform Experiments:** For definitive formulation work, conducting the empirical stability test is the most accurate method to determine the required HLB for your specific system.

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## References

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